

# IFRA Usage Restriction for Benzyl Decanoate

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## Compound Focus: Benzyl decanoate

CAS No.: 42175-41-7

Cat. No.: S520949

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The key quantitative restriction for **Benzyl Decanoate** (CAS 42175-41-7) according to the **49th Amendment to the IFRA Code of Practice** is summarized in the table below [1].

Material	CAS Number	IFRA Limit in Fragrance Concentrate
Benzyl Decanoate	42175-41-7	Up to 8.0000%

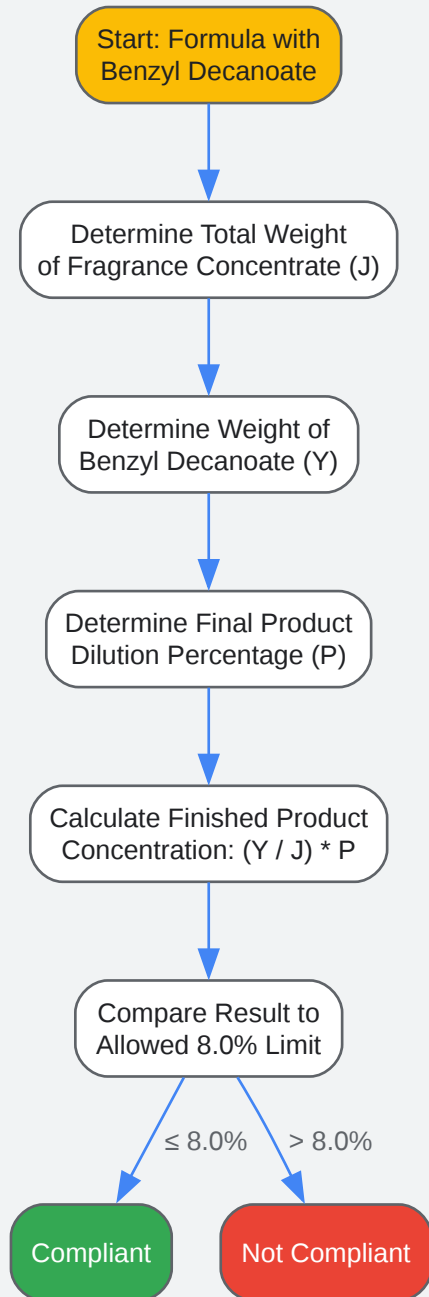
This means that in the final fragrance concentrate (the undiluted perfume oil), the amount of **Benzyl Decanoate** should not exceed 8.0000% by weight to comply with IFRA standards [1].

## Application in Finished Products & Calculation Method

IFRA standards are designed to regulate the concentration of materials in the **finished product** that a consumer uses, such as an Eau de Toilette or Eau de Parfum (categorized as **Category 4: Fine Fragrance**) [2]. The limit provided in the table above applies to the fragrance concentrate, and you must calculate its concentration in the final diluted product.

The following diagram illustrates the workflow for this calculation and compliance verification.

## IFRA Compliance Workflow for Benzyl Decanoate



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**Calculation Example [2]:**

- **Total Fragrance Concentrate (J):** 1000 g
- **Benzyl Decanoate (Y):** 50 g
- **Final Product Dilution (P):** 20% (for an Eau de Parfum)

**Finished Product Concentration** =  $(50 / 1000) * 20 = 1.0\%$

This result (1.0%) is well under the 8.0% limit, meaning the formula is compliant.

## Guidance for Further Research

The search results lack the experimental protocols and comparative performance data you requested. To build a more comprehensive guide, I suggest you:

- **Consult the Official Source:** Access the **IFRA Standards Library** directly to find the complete and authoritative standards document for **Benzyl Decanoate**, which may contain more detailed information [3].
- **Find Analytical Data:** Look for scientific papers or supplier documentation that include **Gas Chromatography-Mass Spectrometry (GC-MS)** analysis. This data is crucial for understanding the exact chemical composition of natural ingredients containing **Benzyl Decanoate**, which can affect your IFRA calculations for the entire formulation [2].
- **Review Safety Studies:** Research platforms like the **European Food Safety Authority (EFSA)** website. They publish detailed flavouring group evaluations (e.g., FGE.20, FGE.52) which often contain valuable toxicological data and study summaries that are relevant to safety assessments [1].

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## References

1. , 42175-41-7 benzyl decanoate [thegoodscentcompany.com]
2. Navigating IFRA Limits – Fraterworks [fraterworks.com]
3. Standards library | IFRA IFRA [ifrafragrance.org]

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